

Proper Disposal of YM-58483: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

[Get Quote](#)

For researchers, scientists, and drug development professionals handling **YM-58483**, a potent inhibitor of store-operated Ca^{2+} entry (SOCE) and calcium release-activated calcium (CRAC) channels, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental integrity. This guide provides essential, step-by-step information for the safe disposal of **YM-58483**, also known as BTP 2.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat. **YM-58483** is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye irritation. It may also cause respiratory irritation. In case of contact, follow standard first-aid procedures and seek medical advice if symptoms persist.

Step-by-Step Disposal Procedure

The primary recommendation for the disposal of **YM-58483** is to treat it as a hazardous chemical waste. Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification and Segregation:
 - Unused or waste **YM-58483**, whether in solid form or in solution, should be collected in a designated, properly labeled, and sealed hazardous waste container.

- Do not mix **YM-58483** waste with other chemical waste streams unless compatibility is confirmed.
- Containerization:
 - Use a chemically resistant container that is in good condition and can be securely sealed.
 - Clearly label the container with "Hazardous Waste" and the specific chemical name: "**YM-58483** (BTP 2)".
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow the storage temperature guidelines for the compound, which is typically refrigerated at 4°C for short-term storage and -20°C for long-term storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the **YM-58483** waste.
 - Provide the EHS department or contractor with the Safety Data Sheet (SDS) for **YM-58483** to ensure they have all the necessary information for safe handling and disposal.

Important Considerations:

- Empty Containers: Empty containers that held **YM-58483** should be triple-rinsed with an appropriate solvent (e.g., DMSO, ethanol, or DMF, in which the compound is soluble).[\[1\]](#)[\[4\]](#) The rinsate should be collected and disposed of as hazardous waste. After thorough cleaning, the container can be disposed of according to institutional guidelines for non-hazardous laboratory waste.
- Spills: In the event of a spill, avoid generating dust if it is in solid form. For small spills, carefully sweep up the solid material or absorb the liquid with an inert material and place it in

a sealed container for disposal. For large spills, evacuate the area and contact your EHS department immediately.

- Environmental Precautions: Do not allow **YM-58483** to enter sewers or waterways. Prevent its release into the environment.

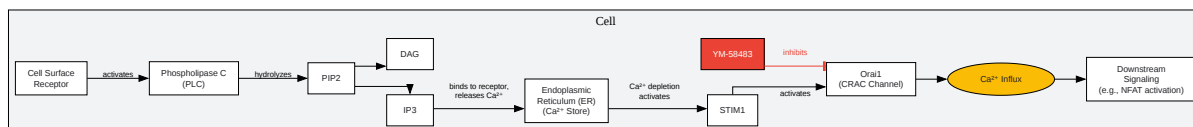
Chemical and Physical Properties of YM-58483

A summary of the key quantitative data for **YM-58483** is provided in the table below for easy reference.

Property	Value
Molecular Weight	421.32 g/mol [1]
Formula	C ₁₅ H ₉ F ₆ N ₅ OS [1]
Purity	≥98% [3] [4] [5]
IC ₅₀ for CRAC channels	100 nM [1] [4]
Solubility in DMSO	Up to 100 mM [1]
Solubility in Ethanol	Up to 100 mM [1]
Storage Temperature	+4°C (short-term), -20°C (long-term) [1] [2] [3]

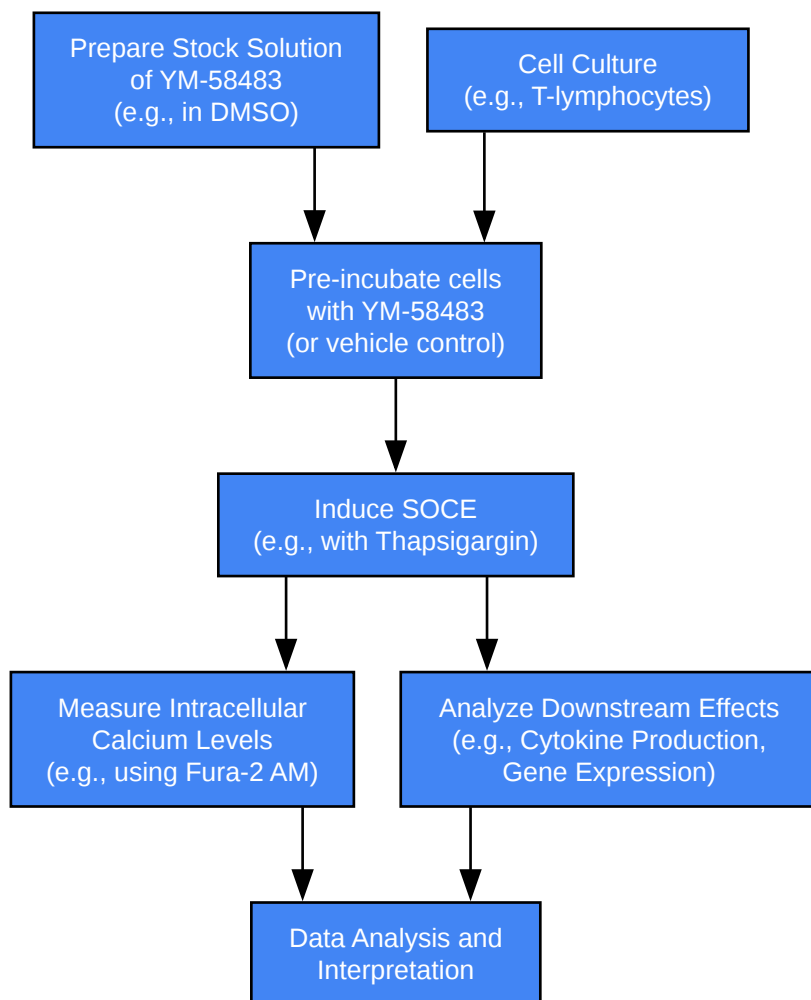
Signaling Pathway and Experimental Workflow

YM-58483 is a well-characterized inhibitor of store-operated calcium entry (SOCE), a critical signaling pathway in non-excitable cells like lymphocytes. The following diagrams illustrate the logical flow of the SOCE pathway and a general workflow for experiments involving **YM-58483**.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of store-operated calcium entry (SOCE) and the inhibitory action of YM-58483.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for studying the effects of **YM-58483** on cellular responses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. YM-58483 = 98 HPLC 223499-30-7 [sigmaaldrich.com]
- 4. apexbt.com [apexbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Proper Disposal of YM-58483: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682358#ym-58483-proper-disposal-procedures\]](https://www.benchchem.com/product/b1682358#ym-58483-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com